

2,3,3-trimethylbutan-1-ol CAS number and identifiers.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3,3-Trimethylbutan-1-ol

Cat. No.: B1267039

[Get Quote](#)

Technical Guide: 2,3,3-Trimethylbutan-1-ol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,3-trimethylbutan-1-ol**, including its chemical identifiers, physicochemical properties, and key experimental protocols.

Chemical Identifiers and Physicochemical Properties

2,3,3-Trimethylbutan-1-ol is a branched primary alcohol. It exists as a racemic mixture and as individual stereoisomers. The following table summarizes its key identifiers and properties.

Identifier/Property	Value	Source
CAS Number	36794-64-6 (racemate)[1]	NIST Chemistry WebBook, PubChem
13332-16-6 ((2R)-enantiomer) [2]	Smolecule, PubChem	
54712-26-4 ((2S)-enantiomer) [3]	PubChem	
IUPAC Name	2,3,3-trimethylbutan-1-ol	PubChem
Molecular Formula	C ₇ H ₁₆ O[1][4]	Smolecule, NIST Chemistry WebBook, PubChem
Molecular Weight	116.20 g/mol [5]	Smolecule
InChI	InChI=1S/C7H16O/c1-6(5-8)7(2,3)4/h6,8H,5H2,1-4H3[1]	NIST Chemistry WebBook
InChIKey	IWWWOLGZHKFWKK-UHFFFAOYSA-N[1]	NIST Chemistry WebBook
Canonical SMILES	CC(CO)C(C)(C)C[5]	Smolecule
Density	0.818 g/cm ³ (for the related compound 2,3,3-trimethylbutan-1-ol)[6]	Gauth
Boiling Point	Not available	
Solubility	Not available	

Experimental Protocols

Synthesis of 2,3,3-Trimethylbutan-1-ol via Grignard Reaction (Representative Protocol)

While a specific detailed protocol for the synthesis of **2,3,3-trimethylbutan-1-ol** was not found in the search results, a general Grignard reaction protocol can be applied. The synthesis would involve the reaction of a Grignard reagent, tert-butylmagnesium halide, with formaldehyde.

Materials:

- Magnesium turnings
- tert-Butyl halide (e.g., tert-butyl bromide)
- Anhydrous diethyl ether
- Formaldehyde (or its trimer, trioxane)
- Hydrochloric acid (aqueous solution)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place magnesium turnings. Add a small crystal of iodine to initiate the reaction. A solution of tert-butyl halide in anhydrous diethyl ether is added dropwise from the dropping funnel. The reaction is typically initiated with gentle heating and then maintained at a gentle reflux.
- Reaction with Formaldehyde: Once the Grignard reagent has formed (indicated by the disappearance of the magnesium), the flask is cooled in an ice bath. A solution of formaldehyde in anhydrous diethyl ether is then added dropwise.
- Quenching and Work-up: The reaction mixture is quenched by the slow addition of a saturated aqueous ammonium chloride solution or dilute hydrochloric acid. The ethereal layer is separated, and the aqueous layer is extracted with diethyl ether.
- Purification: The combined organic layers are washed with saturated aqueous sodium bicarbonate solution and then with brine. The solution is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed by rotary evaporation. The resulting crude **2,3,3-trimethylbutan-1-ol** can be further purified by distillation.

Acid-Catalyzed Dehydration of 2,3,3-Trimethylbutan-1-ol to 2,3,3-Trimethylbut-1-ene

This procedure describes the elimination of water from **2,3,3-trimethylbutan-1-ol** to form the corresponding alkene, 2,3,3-trimethylbut-1-ene.^[6]^[7]

Materials:

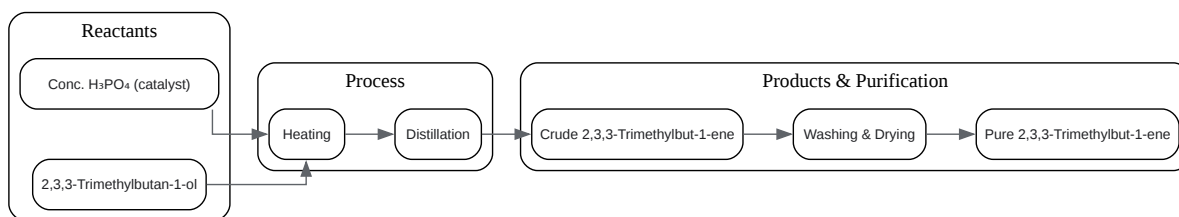
- **2,3,3-Trimethylbutan-1-ol**
- Concentrated phosphoric acid (or sulfuric acid)
- Boiling chips
- Distillation apparatus

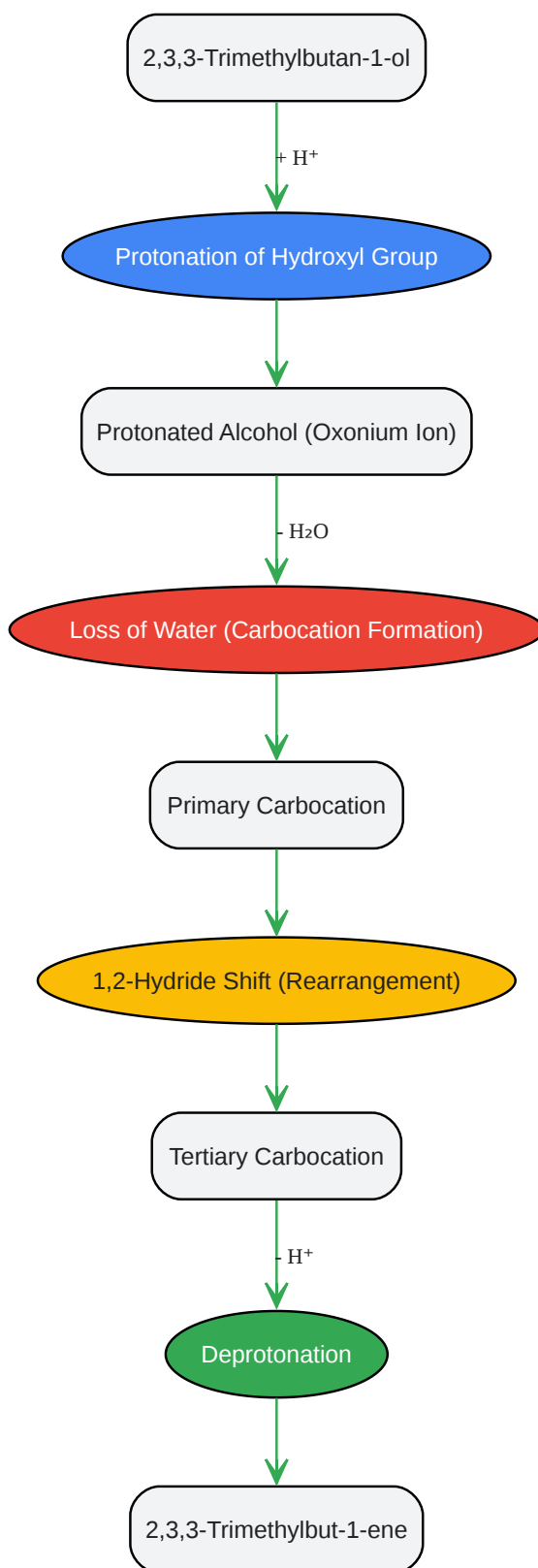
Procedure:

- Place **2,3,3-trimethylbutan-1-ol** into a round-bottomed flask with a few boiling chips.^[7]
- Carefully add concentrated phosphoric acid to the flask while swirling.^[7]
- Set up the apparatus for simple distillation.^[7]
- Gently heat the mixture to initiate the dehydration reaction.
- The product, 2,3,3-trimethylbut-1-ene, is distilled from the reaction mixture. The distillate can be collected over a suitable temperature range.^[7]
- The collected alkene can be further purified by washing with a sodium bicarbonate solution to remove any acidic impurities, followed by drying over a suitable drying agent and redistillation.

Visualizations

Experimental Workflow: Dehydration of 2,3,3-Trimethylbutan-1-ol





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,3,3-trimethyl-1-butanol [webbook.nist.gov]
- 2. (2R)-2,3,3-Trimethylbutan-1-ol | C₇H₁₆O | CID 12577063 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. (2S)-2,3,3-Trimethylbutan-1-OL | C₇H₁₆O | CID 11400749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,3,3-Trimethylbutan-1-ol | C₇H₁₆O | CID 142107 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Buy (2R)-2,3,3-Trimethylbutan-1-ol | 13332-16-6 [smolecule.com]
- 6. Solved: Qu. 7 2, 3, 3,-trimethylbut-1-ene can be formed according to the equation below: CH₃-C-CH [Chemistry] [gauthmath.com]
- 7. gauthmath.com [gauthmath.com]
- To cite this document: BenchChem. [2,3,3-trimethylbutan-1-ol CAS number and identifiers.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1267039#2-3-3-trimethylbutan-1-ol-cas-number-and-identifiers]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com